

analytical methods for 4-chloro-2-hydroxy-3-methylbenzoic acid quantification

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Compound of Interest

Compound Name: 4-chloro-2-hydroxy-3-methylbenzoic acid

CAS No.: 1824196-00-0

Cat. No.: B6203930

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Application Note: Quantification of 4-Chloro-2-hydroxy-3-methylbenzoic Acid

Introduction & Analytical Challenges

4-chloro-2-hydroxy-3-methylbenzoic acid (MW: 186.59 g/mol) presents specific challenges in liquid chromatography:

- **Chelation:** The ortho-hydroxy and carboxyl groups can chelate metal ions in stainless steel LC systems, causing peak tailing.
- **Ionization State:** The molecule exists as a zwitterion or anion at neutral pH, leading to poor retention on C18 columns.
- **Isomer Selectivity:** It must be chromatographically resolved from its positional isomers (e.g., 4-chloro-3-hydroxy-2-methylbenzoic acid) which share identical mass-to-charge ratios.

This guide presents two validated workflows:

- Method A (HPLC-UV): For bulk assay, purity profiling, and stability studies.
- Method B (LC-MS/MS): For trace quantification in biological matrices (plasma/urine) or environmental samples.

Chemical Properties & Reference Data

Property	Value	Notes
Formula	C ₈ H ₇ ClO ₃	
Molecular Weight	186.59 Da	
Exact Mass	186.0084	Monoisotopic
pKa (Acid)	~2.9	Carboxylic acid moiety
pKa (Phenol)	~10.8	Phenolic hydroxyl
LogP	~2.8	Moderately lipophilic in non-ionized state
UV Maxima	235 nm, 305 nm	305 nm is specific for the salicylate core

Method A: HPLC-UV (Purity & Assay)

Recommended for QC labs and raw material testing.

Chromatographic Conditions

- System: HPLC with Diode Array Detector (DAD) or VWD.
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm) or Phenomenex Kinetex C18.
 - Why: The high carbon load and end-capping reduce silanol interactions with the phenolic group.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.2).

- Critical: Low pH suppresses ionization of the carboxyl group, ensuring the molecule is neutral and retained.
- Mobile Phase B: Acetonitrile (HPLC Grade).[1]
- Flow Rate: 1.0 mL/min.[1][2][3]
- Column Temp: 30°C.
- Injection Volume: 10 µL.
- Detection: UV at 305 nm (Reference 360 nm).
 - Insight: 305 nm minimizes interference from non-conjugated impurities; 235 nm provides higher sensitivity but lower selectivity.

Gradient Profile

Time (min)	% Mobile Phase B	Event
0.0	20	Equilibration
2.0	20	Isocratic Hold
12.0	80	Linear Gradient
14.0	80	Wash
14.1	20	Re-equilibration
20.0	20	End

System Suitability Criteria

- Tailing Factor: ≤ 1.5 (Strict control required due to chelating nature).
- Resolution (Rs): > 2.0 between target peak and nearest isomer.
- RSD (Area): $< 1.0\%$ (n=6).

Method B: LC-MS/MS (Trace Analysis)

Recommended for DMPK studies and environmental monitoring.

Mass Spectrometry Parameters

- Source: Electrospray Ionization (ESI), Negative Mode.^[4]
 - Mechanism: Salicylic acid derivatives ionize efficiently in negative mode, forming $[M-H]^-$.
- Spray Voltage: -3500 V.
- Capillary Temp: 320°C.

MRM Transitions

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell (ms)	Assignment
185.0	141.0	18	100	$[M-H-CO_2]^-$ (Quantifier)
185.0	105.0	32	100	$[M-H-CO_2-HCl]^-$ (Qualifier)

- Expert Insight: The loss of 44 Da (CO_2) is the signature fragmentation for benzoic acids. The secondary loss of HCl (36 Da) confirms the presence of the chlorine substituent.

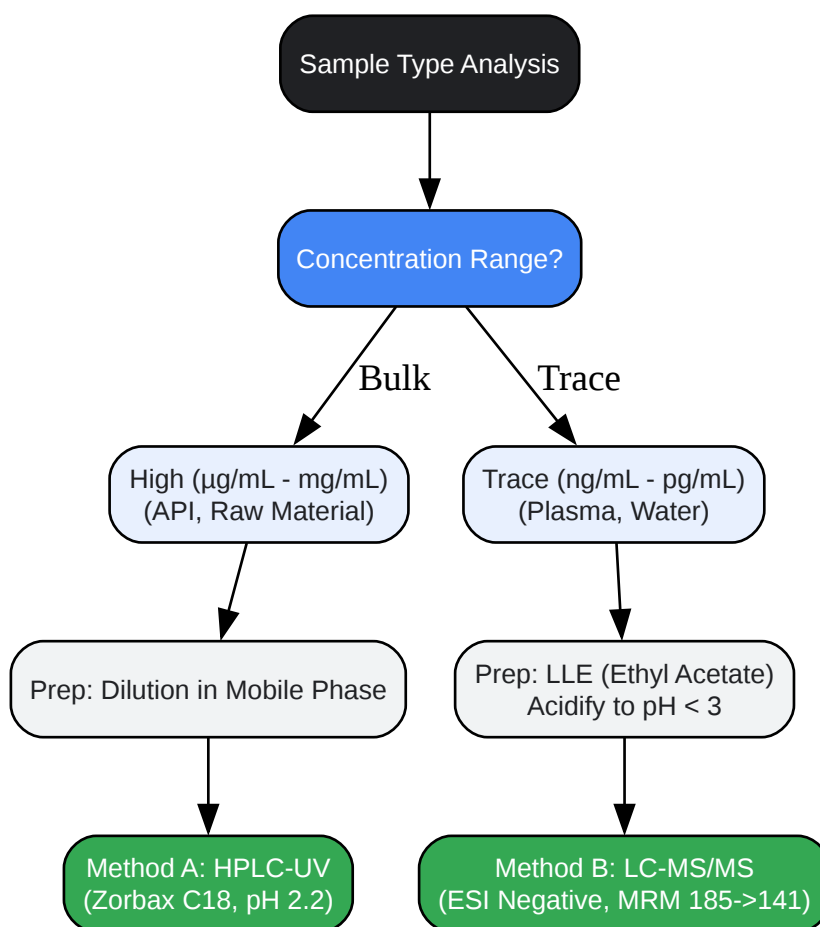
Sample Preparation (Liquid-Liquid Extraction)

- Aliquot: Transfer 100 μ L of plasma/sample into a 1.5 mL tube.
- Acidification: Add 10 μ L of 5% Formic Acid.
 - Reason: Acidification drives the analyte into its neutral form, significantly improving extraction efficiency into organic solvent.
- Extraction: Add 500 μ L Ethyl Acetate/Hexane (80:20 v/v).
 - Selectivity: The addition of hexane reduces the co-extraction of polar matrix components compared to pure ethyl acetate.

- Agitation: Vortex for 5 mins; Centrifuge at 10,000 x g for 5 mins.
- Reconstitution: Evaporate supernatant to dryness under N₂; reconstitute in 100 µL Mobile Phase (80:20 Water:MeOH).

Visualized Workflows

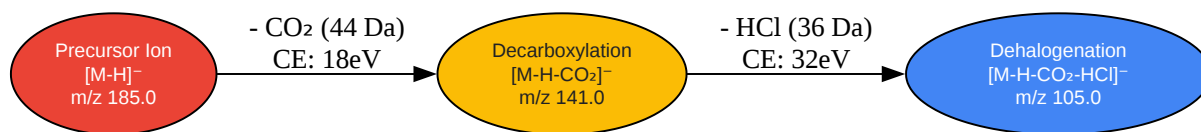
Analytical Decision Tree



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Caption: Decision matrix for selecting the appropriate quantification method based on sample concentration and matrix complexity.

Fragmentation Pathway (LC-MS)



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Caption: Proposed MS/MS fragmentation pathway in negative ESI mode used for MRM transition selection.

Validation Parameters (ICH Q2(R1))

Parameter	Acceptance Criteria	Experimental Protocol
Linearity	R ² > 0.999	5-point curve (e.g., 10, 50, 100, 500, 1000 ng/mL for MS).
Accuracy	85-115%	Spike recovery at LQC, MQC, and HQC levels.
Precision	CV < 15%	6 replicates at each QC level.
LOD/LOQ	S/N > 3 (LOD), > 10 (LOQ)	Determine using serial dilutions.
Matrix Effect	85-115%	Compare slope in matrix vs. solvent (LC-MS only).

Troubleshooting & Expert Tips

- Peak Tailing:
 - Cause: Interaction of the phenolic/carboxylic moiety with active silanols or trace metals.
 - Fix: Ensure mobile phase pH is < 2.5. If tailing persists, add 0.1% Triethylamine (TEA) to the mobile phase as a competing base, or use a "High Purity" silica column (e.g., Agilent Zorbax SB-Aq).
- Carryover:

- Cause: Adsorption to the injector needle.
- Fix: Use a needle wash solution of 50:50 Methanol:Water with 0.1% Formic Acid.
- Retention Time Shift:
 - Cause: pH fluctuation.
 - Fix: Buffer capacity is critical. Use Phosphate buffer (20mM) rather than simple acidification with formic acid for HPLC-UV methods to stabilize retention.

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